

A Comparative Analysis of Acetophenone-d8 Suppliers for Research Applications

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| Compound of Interest | | | | |
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| Compound Name: | Acetophenone-d8 | | | |
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For researchers, scientists, and drug development professionals utilizing **Acetophenone-d8** as an internal standard or in metabolic studies, the selection of a reliable supplier is paramount to ensuring data accuracy and reproducibility. This guide provides a comparative overview of several key suppliers of **Acetophenone-d8**, focusing on purity, isotopic enrichment, and available quality control documentation. The information presented is based on publicly available data from the suppliers' websites.

Data Summary of Acetophenone-d8 Suppliers

A critical aspect of selecting a deuterated standard is the assurance of its chemical and isotopic purity. The following table summarizes the product specifications for **Acetophenone-d8** from prominent chemical suppliers.

| Supplier | Catalog Number | Chemical Purity | Isotopic Enrichment (atom % D) |
|-----------------------------------|----------------|-----------------|--------------------------------------|
| Sigma-Aldrich (MilliporeSigma) | 296732 | 99% (CP) | 98 atom % D[1][2] |
| Fisher Scientific (CDN Isotopes) | 30326648 | min 98% | 98 atom % D |
| ChemScene | CS-0226324 | ≥98% | Not Specified |
| Selleck Chemicals | E8229 | Not Specified | Not Specified |



Note: Data for Selleck Chemicals was not readily available on their product page.

Experimental Protocols for Quality Assessment

To independently verify the quality of **Acetophenone-d8**, or to compare batches from different suppliers, standardized analytical methods are employed. The primary techniques for assessing chemical purity and isotopic enrichment are Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a 1 mg/mL stock solution of Acetophenone-d8 in a suitable volatile solvent such as dichloromethane or methanol.
- Instrument Setup:
 - Gas Chromatograph (GC): Use a standard non-polar column (e.g., DB-5ms).
 - Oven Program: Start at 50°C, hold for 1 minute, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
 - Injector: Splitless mode at 250°C.
 - Mass Spectrometer (MS): Electron Ionization (EI) mode with a scan range of m/z 40-200.
- Data Analysis: The chemical purity is determined by integrating the peak area of Acetophenone-d8 and comparing it to the total area of all detected peaks.

Determination of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Prepare a 1 μg/mL solution of **Acetophenone-d8** in an appropriate solvent for direct infusion, such as acetonitrile with 0.1% formic acid.
- Instrument Setup:
 - Mass Spectrometer: A high-resolution mass spectrometer (e.g., Orbitrap or TOF).



- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Analysis: Acquire the full scan mass spectrum of the protonated molecule [M+H]+.
- Data Analysis: The isotopic enrichment is calculated by comparing the relative intensities of the ion corresponding to the fully deuterated species (d8) to the intensities of the ions corresponding to partially deuterated (d1-d7) and non-deuterated species.

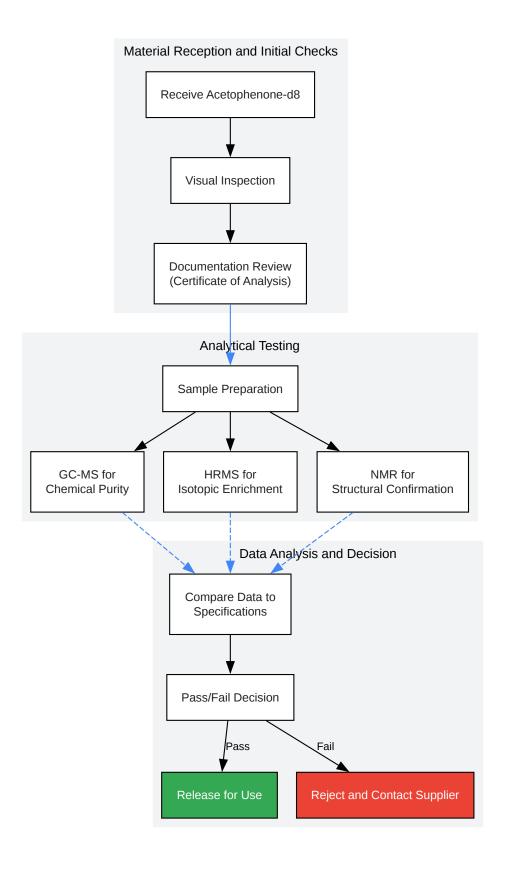
Structural Confirmation by ¹H and ¹³C NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of Acetophenone-d8 in a deuterated solvent suitable for NMR, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d6 (DMSO-d6).
- Instrument Setup:
 - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Experiments: Acquire standard ¹H and ¹³C(¹H) NMR spectra.
- Data Analysis: The ¹H NMR spectrum should show a significant reduction in the intensity of proton signals corresponding to the deuterated positions. The ¹³C NMR spectrum can be used to confirm the carbon skeleton of the molecule.

Quality Control and Verification Workflow

The following diagram illustrates a typical workflow for the quality control and verification of a new batch of **Acetophenone-d8**.





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Workflow for Quality Control of Acetophenone-d8.



Conclusion

For researchers requiring high-purity **Acetophenone-d8**, Sigma-Aldrich and Fisher Scientific (sourcing from CDN Isotopes) provide products with clearly stated chemical and isotopic purity specifications. ChemScene also offers a high-purity product, though the isotopic enrichment is not explicitly detailed on their website. When selecting a supplier, it is crucial to review the Certificate of Analysis for the specific lot to ensure it meets the requirements of the intended application. For critical applications, independent verification of purity and isotopic enrichment using the protocols outlined above is recommended.

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References

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